# Comprehensive Application Note & Safety Protocol: DHPCC-9

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| *Compound of Interest* | | |
|---|---|---|
| *Compound Name:* | *DHPCC-9* | |
| *CAS No.:* | *1192248-37-5* | |
| *Cat. No.:* | *B607095* | Get Quote |

## Part 1: Executive Summary & Compound Profile

**DHPCC-9** (1,10-dihydropyrrolo[2,3-a]carbazole-3-carbaldehyde) is a potent, ATP-competitive inhibitor of the Pim kinase family (Pim-1, Pim-2, and Pim-3).[1] In drug discovery, it is utilized to dissect the role of Pim kinases in cell migration, invasion, and apoptosis resistance, particularly in prostate and squamous cell carcinomas.[2]

As a bioactive small molecule capable of altering fundamental cell survival mechanisms, **DHPCC-9** requires strict adherence to High Potency Active Pharmaceutical Ingredient (HPAPI) handling standards. This guide synthesizes Safety Data Sheet (SDS) requirements with practical experimental workflows to ensure researcher safety and data integrity.

## Physicochemical Profile

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| Property | Specification |
|---|---|
| Chemical Name | 1,10-dihydropyrrolo[2,3-a]carbazole-3-carbaldehyde |
| CAS Number | 1192248-37-5 |
| Molecular Weight | 234.25 g/mol |
| Appearance | Yellow to Tan Crystalline Powder |
| Solubility | DMSO (>10 mg/mL); Insoluble in water |
| Storage | -20°C (Desiccated); Protect from light |

# Part 2: Hazard Identification & Engineering Controls

## Core SDS Hazard Analysis

While specific SDS data varies by vendor, **DHPCC-9** is universally classified under GHS Category 2/3 for acute toxicity and irritation.

- H302 (Harmful if swallowed): Systemic absorption can inhibit endogenous kinases, potentially affecting cardiac and immune function.
- H315/H319 (Skin/Eye Irritation): The carbazole moiety can be irritating to mucous membranes.
- H335 (Respiratory Irritation): Inhalation of dust is a primary exposure vector.

## The "Self-Validating" Safety System

To ensure safety without relying on luck, implement the following Engineering Controls:

- Primary Containment: All powder weighing must occur within a Class II Biological Safety Cabinet (BSC) or a Powder Containment Hood with HEPA filtration. Never weigh **DHPCC-9** on an open bench.
- Solvent Vector Control: **DHPCC-9** is dissolved in DMSO (Dimethyl Sulfoxide). DMSO is a potent skin penetrant and will carry the inhibitor directly into the bloodstream upon contact.

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- Rule: Use Nitrile gloves (Double gloved) or specific chemical-resistant laminate gloves (e.g., Silver Shield) when handling DMSO stocks.

- Deactivation: Surface decontamination requires a two-step process:
  - Step 1: 70% Ethanol (Solubilize residues).
  - Step 2: 10% Bleach solution (Oxidative degradation of the carbazole ring).

## Part 3: Mechanism of Action (Visualization)

Understanding the biological impact is crucial for safety. **DHPCC-9** inhibits Pim kinases, which prevents the phosphorylation of the pro-apoptotic protein Bad.[2][3] This stabilizes Bad, allowing it to promote apoptosis.

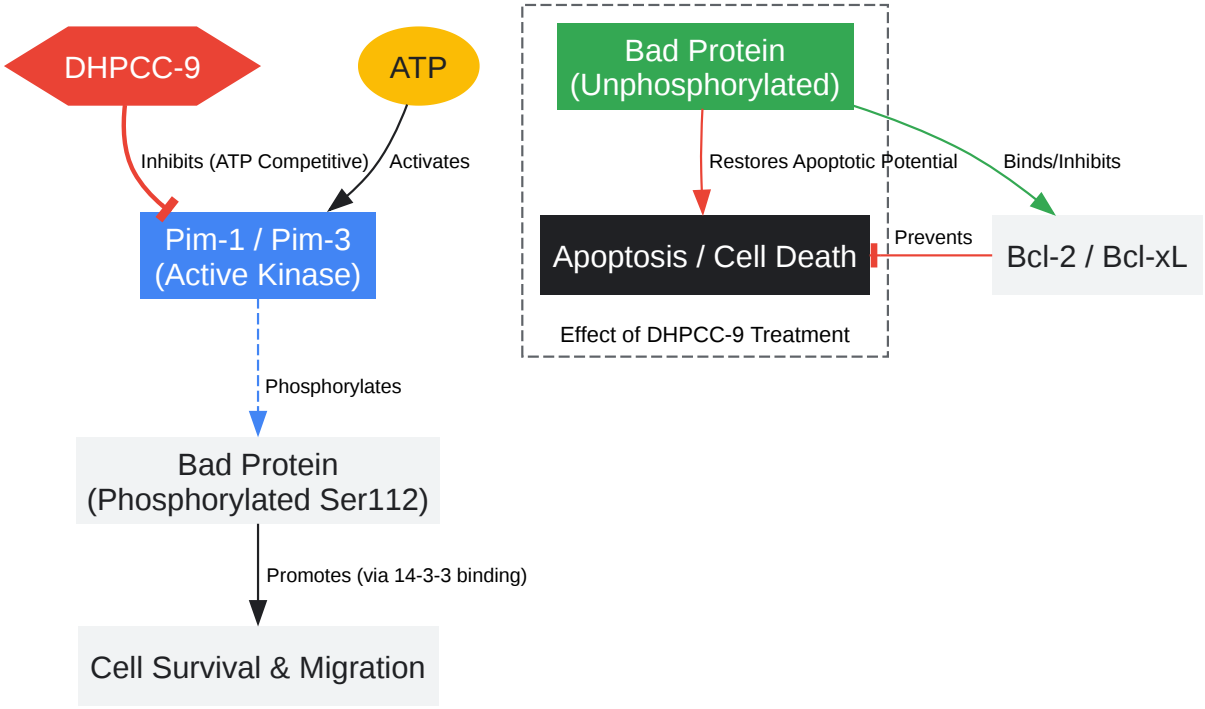


Figure 1: DHPCC-9 Mechanism of Action and Downstream Effects

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Figure 1: **DHPCC-9** competes with ATP for the Pim kinase active site, preventing Bad phosphorylation and restoring apoptotic pathways.[1][4]

# Part 4: Application Protocol – Cell Migration Assay

Context: This protocol describes the preparation and use of **DHPCC-9** to inhibit migration in PC-3 (prostate cancer) cells, based on established methodologies (Santio et al., 2010).

## Stock Solution Preparation

Objective: Create a 10 mM Master Stock.

- Calculation:
  - Mass: 5.0 mg **DHPCC-9** (MW: 234.25 g/mol ).[5]
  - Volume DMSO required:
- Procedure:
  - Equilibrate vial to room temperature before opening (prevents condensation).
  - In a fume hood, add 2.134 mL of anhydrous DMSO to the vial.
  - Vortex for 30 seconds. Inspect for clarity.
  - Aliquot into amber microcentrifuge tubes (50 µL/tube) to avoid freeze-thaw cycles.
  - Store at -20°C.

## Experimental Workflow: Wound Healing Assay

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| Step | Action | Critical Parameter (Why?) |
|---|---|---|
| 1. Seeding | Seed PC-3 cells in 6-well plates to reach 90% confluency overnight. | A confluent monolayer is required to create a distinct "wound" gap. |
| 2. Starvation | Wash cells with PBS; add serum-free media for 12 hours. | Synchronizes cell cycle and eliminates growth factor interference. |
| 3. Wounding | Scratch monolayer with a P200 pipette tip. Wash debris with PBS. | Ensure the gap is uniform (~500 µm) for reproducible quantification. |
| 4. Treatment | Dilute 10 mM stock to 10 µM working concentration in media. Add to wells. | Safety: Add DMSO stock to media slowly while vortexing to prevent precipitation. |
| 5. Imaging | Image at T=0, T=12, and T=24 hours. | Monitor gap closure. |
| 6. Analysis | Calculate % closure relative to DMSO control. | DHPCC-9 treated cells should show significantly reduced closure rates. |

## Safe Handling Workflow Visualization

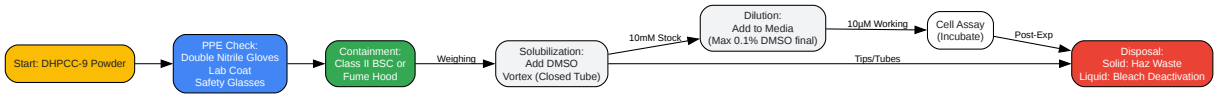

Figure 2: DHPCC-9 Safe Handling Workflow

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Figure 2: Step-by-step safety logic from powder retrieval to waste disposal.

## Part 5: Waste Disposal & Emergency Response

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## Waste Stream Management

- Solid Waste: Pipette tips, tubes, and gloves contaminated with **DHPCC-9** must be disposed of in Hazardous Chemical Waste (Incineration stream). Do not use regular biohazard bins.
- Liquid Waste: Collect media containing **DHPCC-9** in a dedicated carboy. Treat with 10% bleach for 24 hours before pH neutralization and disposal (subject to local EHS regulations).

## Emergency Procedures

- Eye Contact: Rinse immediately with water for 15 minutes. Note: **DHPCC-9** is a solid; particles can cause mechanical abrasion plus chemical irritation.
- Skin Contact (with DMSO): Wash with soap and water for 15 minutes. Do not use ethanol (enhances absorption). Seek medical attention, informing the physician of "Pim Kinase Inhibitor in DMSO" exposure.

## References

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